

Tideglusib stability in solution and storage conditions

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Tideglusib

CAS No.: 865854-05-3

Cat. No.: S545349

[Get Quote](#)

Tideglusib Stability and Storage Guide

The table below summarizes the key stability and storage information for **Tideglusib** from recent studies and supplier data.

Form	Storage Temperature	Solvent	Concentration	Stability / Shelf Life	Citations
Solid (Powder)	-20°C (lyophilized, desiccated)	-	-	36 months	[1]
Solution (Stock)	-20°C	DMSO	10 mM to 67 mg/mL (approx. 200 mM)	1 month (avoid repeated freeze-thaw cycles)	[2] [1]
In Vivo Formulation	-	5% DMSO, 40% PEG300, 5% Tween-80, 50% ddH ₂ O	1 mg/mL (2.99 mM)	Use immediately for optimal results	[3]

Form	Storage Temperature	Solvent	Concentration	Stability / Shelf Life	Citations
In Vivo Formulation	-	4% DMSO in Corn Oil	2.3 - 2.5 mg/mL (approx. 7.48 mM)	Use immediately for optimal results	[3] [1]
Hydrogel Formulation	-	Sodium Alginate Hydrogel	-	Stable for controlled release (in vitro & in vivo use)	[4]

Detailed Experimental Protocols

Here are detailed methodologies for key experiments citing the use of **Tideglusib**.

In Vitro Cell Culture Protocol (from [3] [5])

This protocol outlines the use of **Tideglusib** in neuronal cell models to assess neuroprotection.

- **1. Cell Lines:** SH-SY5Y neuroblastoma cells or primary rat cortical neurons.
- **2. Tideglusib Preparation:**
 - Prepare a stock solution in DMSO (e.g., 10-100 mM).
 - Dilute the stock solution in the cell culture medium to the final working concentration immediately before use. **The final DMSO concentration should not exceed 0.1%** to avoid cytotoxicity.
- **3. Treatment:**
 - **Pre-treatment:** Incubate cells with **Tideglusib** (e.g., 1-30 μ M) for 1 hour before applying a toxic insult (e.g., amyloid-beta, glutamate, or kainate).
 - **Co-treatment:** Incubate cells with **Tideglusib** and the damaging agent simultaneously for 24-72 hours.
- **4. Assays:**
 - **Cell Viability:** Measure using MTT assay after 72 hours.
 - **Apoptosis:** Assess via Annexin-V staining or caspase-3 activation (Western blot).
 - **Inflammation:** Measure TNF- α and COX-2 expression using ELISA or Western blot.

In Vivo Administration Protocol (from [3] [5] [6])

This protocol describes the use of **Tideglusib** in rodent models for neurodegenerative and bone healing studies.

- **1. Animal Models:**
 - Neurodegeneration: Adult male Wistar rats (250-300 g) or transgenic mouse models (e.g., APP/tau mice, TDP-43 A315T mice).
 - Bone Healing: Rat cranial defect models or rabbit tibial defect models.
- **2. Tideglusib Formulation:**
 - For oral administration (gavage), prepare a suspension in a vehicle such as 0.5-1% Carboxymethyl cellulose (CMC-Na) at 5 mg/mL [3].
 - For intraperitoneal (i.p.) or intracerebral injection, use a clear solution in 4% DMSO in corn oil [3] [1] or 5% DMSO, 40% PEG300, 5% Tween-80, 50% ddH₂O [3].
- **3. Dosing:**
 - **Oral:** 200 mg/kg [3].
 - **Intraperitoneal (i.p.):** 10-50 mg/kg [5].
- **4. Analysis:**
 - **Neurodegeneration:** Assess neuroinflammation (glial activation, cytokine levels), neurodegeneration (Nissl staining), and behavior (seizure scoring).
 - **Bone Healing:** Perform micro-CT scanning and histological analysis (ALP, Osteopontin staining) at 4-6 weeks post-treatment [7] [4].

Advanced Protocol: Tideglusib-Loaded Hydrogel for Bone Regeneration (from [4])

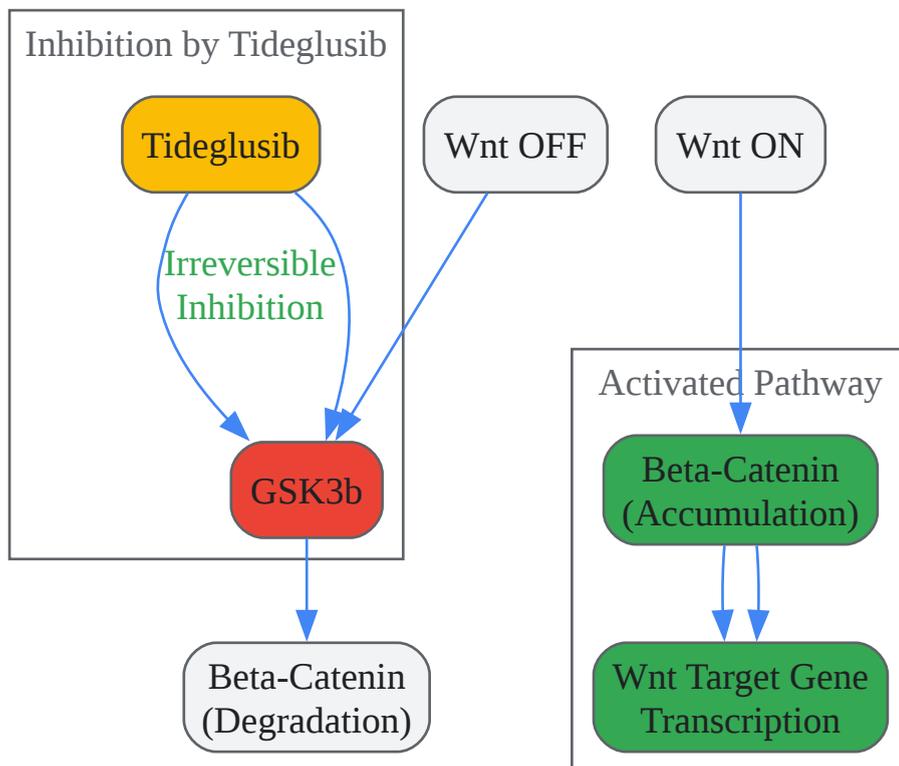
This advanced protocol details the formulation of a sustained-release **Tideglusib** hydrogel for bone defect repair.

- **1. Hydrogel Formulation:**
 - Disperse 0.125 g of sodium alginate in 2.5 mL of distilled water and glycerol to create a 5% (w/v) solution. Filter sterilize using a 0.45- μ m syringe filter.
 - Disperse **Tideglusib** in the sodium alginate solution at a 1:1 ratio.
 - Drip the solution into a 5% (w/v) CaCl₂ solution to form the hydrogel beads.
 - Transfer the hydrogel into a syringe to create an injectable mass.
- **2. Characterization:**
 - Use Scanning Electron Microscopy (SEM) to assess morphology.
 - Use Dynamic Light Scattering (DLS) to determine particle size and zeta potential.

- Use Fourier-Transform Infrared (FTIR) spectroscopy to confirm chemical structure.
- **3. In Vitro/In Vivo Application:**
 - Prepare an extraction medium by incubating the hydrogel in cell culture medium for 24 hours.
 - For in vivo studies, implant the hydrogel directly into bone defects (e.g., rabbit tibia).

Tideglusib Mechanism of Action

Tideglusib is a potent, selective, and **irreversible non-ATP competitive inhibitor of Glycogen Synthase Kinase-3 beta (GSK-3 β)** [8] [5] [6]. Its mechanism can be visualized as follows:



[Click to download full resolution via product page](#)

- **Irreversible Binding:** **Tideglusib** covalently binds to Cys-199 in the active site of GSK-3 β , leading to permanent inhibition until new enzyme is synthesized [3] [5].
- **Activation of Wnt/ β -catenin Pathway:** By inhibiting GSK-3 β , **Tideglusib** prevents the phosphorylation and subsequent degradation of β -catenin. This leads to β -catenin accumulation and translocation to the nucleus, where it activates the transcription of genes critical for **cell survival, neuroprotection, and osteogenesis** (bone formation) [7] [4].

- **Key Effects:** This mechanism underpins **Tideglusib**'s observed effects in research, including reduced tau phosphorylation, decreased amyloid plaque deposition, anti-inflammatory action, and promotion of dentin and bone regeneration [8] [9] [7].

Frequently Asked Questions (FAQs)

- **Q1: What is the solubility of Tideglusib?**
 - **A: Tideglusib** is highly soluble in DMSO (up to ~67 mg/mL or 200 mM), but it is insoluble in water or ethanol [3] [1].
- **Q2: Why is my Tideglusib precipitating out of solution in aqueous cell culture media?**
 - **A:** This is a common issue. **Tideglusib** is water-insoluble. Always prepare a stock in DMSO first, then add it to the media while vortexing to ensure it is well-dispersed. The final DMSO concentration should be kept low (e.g., 0.1%) [3] [1].
- **Q3: Are there different reported IC₅₀ values for Tideglusib?**
 - **A:** Yes, variations exist depending on the assay conditions. One source reports an IC₅₀ of 60 nM for GSK-3β in a cell-free assay [3] [5], while another reports 5 nM for wild-type GSK-3β with a 1-hour pre-incubation [2]. It is crucial to note the specific experimental conditions from your source.
- **Q4: What are the critical control experiments for in vitro studies?**
 - **A:** Always include a vehicle control (e.g., DMSO at the same concentration used for **Tideglusib** dissolution) to rule out solvent effects on your cells [3] [5].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Tideglusib | GSK-3 Inhibitor | Buy from Supplier AdooQ® [adooq.com]
2. Tideglusib (NP031112) | GSK-3 Inhibitor [medchemexpress.com]

3. Tideglusib | GSK-3 inhibitor | Mechanism | Concentration [selleckchem.com]
4. Injectable GSK3 inhibitor (Tideglusib) hydrogel versus ... [link.springer.com]
5. Tideglusib (NP-031112, NP-12) | GSK-3 β inhibitor [invivochem.com]
6. , a Non-ATP Competitive Inhibitor of GSK-3 β as a Drug... Tideglusib [pmc.ncbi.nlm.nih.gov]
7. Bioactive deproteinized bovine bone mineral based on self ... [pmc.ncbi.nlm.nih.gov]
8. sciencedirect.com/topics/medicine-and-dentistry/ tideglusib [sciencedirect.com]
9. GSK-3 Inhibitors and Tooth Repair: An Ethical Analysis [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Tideglusib stability in solution and storage conditions]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b545349#tideglusib-stability-in-solution-and-storage-conditions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com